

Essential Safety and Logistical Information for Handling Demegestone

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Compound of Interest

Compound Name: Demegestone

Cat. No.: B1670234

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Disclaimer: This document provides guidance on personal protective equipment (PPE) and safety procedures for handling **Demegestone** in a laboratory setting. A specific Safety Data Sheet (SDS) for **Demegestone** is not readily available. The information provided is based on the known hazards of structurally and functionally similar compounds, such as Progesterone, and general best practices for handling potent pharmaceutical compounds. It is imperative that a site-specific risk assessment is conducted by a qualified safety professional before handling this substance.

Demegestone is a synthetic progestin and should be handled with caution due to its potential biological activity.^{[1][2]} Based on data for the related compound Progesterone, **Demegestone** should be considered a potential carcinogen and reproductive hazard, possibly causing damage to fertility or the unborn child and harm to breast-fed children. Therefore, stringent safety protocols are necessary to minimize exposure.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties of **Demegestone** and the known hazards of the related compound, Progesterone.

Property	Demegestone	Progesterone (for Hazard Reference)
Chemical Formula	C21H28O2[2][3]	C21H30O2
Molecular Weight	312.45 g/mol [2]	314.5 g/mol
Appearance	White powder	White powder
Solubility in Water	Insoluble	Insoluble
Hazard Statements	Not available	H350: May cause cancer. H360: May damage fertility or the unborn child. H362: May cause harm to breast-fed children.
Signal Word	Not available	Danger

Operational Plan for Handling Demegestone

A multi-layered approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment, is essential for minimizing exposure to **Demegestone**.

Engineering Controls

- Containment: All handling of powdered **Demegestone** should be conducted in a certified chemical fume hood or a containment ventilated enclosure (CVE) to prevent inhalation of airborne particles.
- Ventilation: Ensure adequate general laboratory ventilation to dilute any fugitive emissions.

Administrative Controls

- Designated Area: Establish a designated area for handling and storing **Demegestone**. Clearly label this area with appropriate hazard warnings.
- Training: All personnel handling **Demegestone** must receive training on its potential hazards, safe handling procedures, and emergency protocols.

- Hygiene Practices: Avoid hand-to-mouth contact. Do not eat, drink, or apply cosmetics in the designated handling area. Wash hands thoroughly before leaving the laboratory.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Demegestone**:

- Gloves: Wear two pairs of powder-free nitrile gloves that are compliant with ASTM D6978 (or equivalent) standards for handling chemotherapy drugs. Change gloves immediately if they become contaminated.
- Gown: A disposable, solid-front, back-closing gown made of a low-permeability fabric is required. Cuffs should be tight-fitting.
- Eye Protection: Chemical safety goggles are required at all times. In situations with a higher risk of splashes, a full-face shield should be worn in addition to goggles.
- Respiratory Protection: For operations that may generate significant aerosols or dust, a NIOSH-approved respirator (e.g., an N95 or higher) should be used as part of a comprehensive respiratory protection program.

Disposal Plan

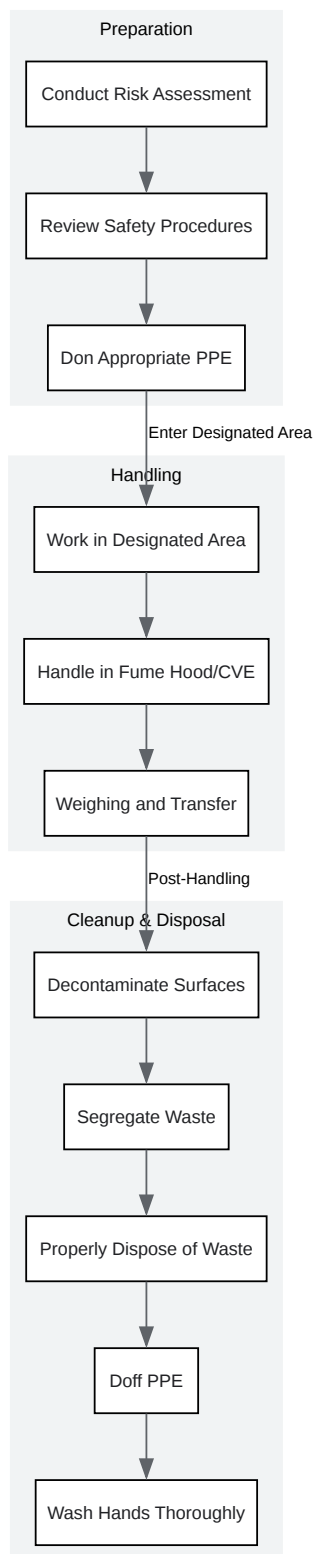
Proper disposal of **Demegestone** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Waste Segregation: All **Demegestone** waste, including empty containers, contaminated PPE, and cleaning materials, must be segregated as hazardous pharmaceutical waste.
- Containerization: Collect all hazardous waste in clearly labeled, sealed, and leak-proof containers.
- Disposal Method: Hazardous pharmaceutical waste must be disposed of through a licensed hazardous waste disposal service, typically via incineration. Do not dispose of **Demegestone** down the drain or in regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Demegestone** in a laboratory setting.

Safe Demegestone Handling Workflow



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Caption: Workflow for the safe handling of **Demegestone**.

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References

- 1. Demegestone - Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
- 3. GSRS [gsrs.ncats.nih.gov]
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